

Dolutegravir structural characteristics and formulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dolutegravir

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An In-depth Technical Guide to the Structural Characteristics and Formulation of **Dolutegravir**

Introduction

Dolutegravir (DTG) is a second-generation HIV-1 integrase strand transfer inhibitor (INSTI) that has become a cornerstone of antiretroviral therapy (ART).[1][2] It is recommended by the World Health Organization (WHO) as a preferred first- and second-line treatment for all persons with HIV.[2] **Dolutegravir's** high efficacy, favorable tolerability, and high barrier to resistance contribute to its clinical success.[1][3] This technical guide provides a detailed examination of the core structural characteristics of **dolutegravir** and the various formulation strategies employed to deliver it effectively.

Structural Characteristics of Dolutegravir

Dolutegravir's potency and resistance profile are directly linked to its unique chemical architecture. It is a monocarboxylic acid amide obtained by the formal condensation of the carboxy group of (4R,12aS)-7-hydroxy-4-methyl-6,8-dioxo-3,4,6,8,12,12a-hexahydro-2H-pyrido[1',2':4,5]pyrazino[2,1-b][4][5]oxazine-9-carboxylic acid with the amino group of 2,4-difluorobenzylamine.[4]

The structure consists of three main parts: a tricyclic metal-chelating core, a flexible linker group, and a difluorophenyl ring.[5] This structure allows it to bind tightly to the HIV-1 integrase active site.[5][6] The extended linker region enables the difluorophenyl group to enter deeper into the pocket vacated by the displaced viral DNA base, forming more intimate contacts

compared to first-generation INSTIs like raltegravir.[5][6][7] This enhanced binding contributes to its high potency against wild-type HIV-1 and many INSTI-resistant variants.[5][6]

Physicochemical Properties

The fundamental physicochemical properties of **dolutegravir** are summarized in the table below. The drug is typically used as a sodium salt in formulations.[8]

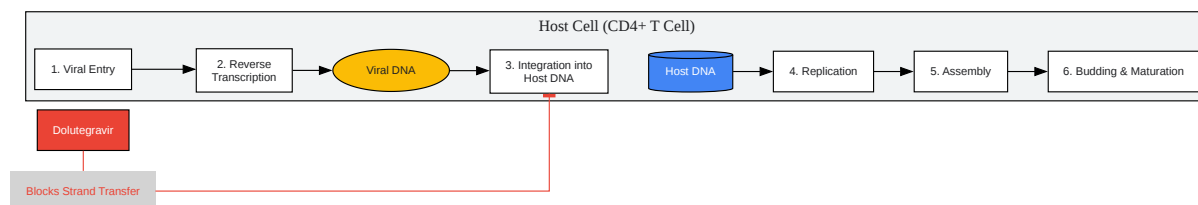
Property	Value	Reference
Chemical Formula	C ₂₀ H ₁₉ F ₂ N ₃ O ₅	[4][9][10][11]
Molecular Weight	419.38 g/mol (Free Acid)	[9][10]
	441.4 g/mol (Sodium Salt)	[8][12]
Appearance	White to off-white solid/powder	[9]
CAS Number	1051375-16-6	[4]
IUPAC Name	(3S,7R)-N-[(2,4-difluorophenyl)methyl]-11-hydroxy-7-methyl-9,12-dioxo-4-oxa-1,8-diazatricyclo[8.4.0.0 ^{3,8}]tetradecan-10,13-diene-13-carboxamide	[4]
Solubility	Sparingly soluble in aqueous buffers; soluble in DMSO (2.5 mg/mL) and DMF (5 mg/mL); slightly soluble in ethanol.	[13]

Mechanism of Action

Dolutegravir inhibits the catalytic activity of HIV integrase, an enzyme essential for the replication of the virus.[14][15] Specifically, it targets the strand transfer step of retroviral DNA integration.[4][14][16] The drug binds to the active site of the integrase-viral DNA complex (the "intasome"), chelating two critical magnesium ions through its three coplanar oxygen atoms.[5][6] This action prevents the covalent insertion of the viral DNA into the host cell's genome,

effectively halting the formation of the HIV-1 provirus and disrupting the viral replication cycle.

[8][14][17]



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Caption: Mechanism of Action of **Dolutegravir** in the HIV-1 Lifecycle.

Formulation of Dolutegravir

Dolutegravir is a Biopharmaceutics Classification System (BCS) Class II drug, characterized by low aqueous solubility and high permeability.[18] Formulation strategies are therefore critical for ensuring adequate bioavailability.

Commercial Formulations

Dolutegravir is available commercially in several oral dosage forms to cater to different patient populations, from adults to young children.[1][4][19]

Dosage Form	Brand Name(s)	Available Strengths	Key Features & Population
Film-Coated Tablet	Tivicay®	10 mg, 25 mg, 50 mg	Standard oral dosage for adults and children weighing ≥20 kg.[20] [21]
Dispersible Tablet	Tivicay PD®, Instgra®	5 mg, 10 mg	For pediatric patients (from 4 weeks, ≥3 kg) who cannot swallow tablets.[21][22][23] Can be dispersed in water.[22]
Fixed-Dose Combination Tablets	Triumeq®, Juluca®, Dovato®	Varies (e.g., 50 mg DTG / 600 mg ABC / 300 mg 3TC)	Simplifies regimens by combining dolutegravir with other antiretrovirals, improving adherence. [3][20]

Note: The different formulations (e.g., tablets for oral suspension vs. standard tablets) are not bioequivalent on a milligram-per-milligram basis and are not interchangeable.[23][24]

Excipients

A variety of excipients are used in **dolutegravir** formulations to ensure stability, manufacturability, and proper drug release.

Excipient Function	Examples
Fillers/Diluents	Microcrystalline Cellulose, Mannitol, Lactose Monohydrate, Calcium Sulfate Dihydrate
Binders	Povidone (K29/30, K90), Copovidone, Hydroxypropyl Methylcellulose (HPMC)
Disintegrants	Crospovidone, Sodium Starch Glycolate
Glidants/Lubricants	Silicon Dioxide, Magnesium Stearate, Talc
Polymers (Controlled Release)	HPMC K15M, Carbopol 971G
Solubilizers/Carriers (Advanced)	Soluplus®, Polyvinylpyrrolidone (PVP), Polyethylene Glycol (PEG) 6000

(Data sourced from:[23][25][26][27][28][29])

Advanced Drug Delivery Systems

To improve patient adherence and target viral reservoirs, significant research has been dedicated to developing long-acting (LA) and other advanced formulations of **dolutegravir**.^[1]

- Long-Acting Injectables: Nanocrystal formulations of **dolutegravir** prodrugs have been developed that can sustain drug concentrations for extended periods (up to a year in animal models) after a single parenteral dose.^{[1][30]}
- In-Situ Forming Implants: Subcutaneously administered formulations that form a solid implant under the skin have been shown to deliver **dolutegravir** for up to 9 months and can be removed if necessary.^[31]
- Nanoemulsions: Self-nano emulsifying drug delivery systems (SNEDDS) and other nanoemulsions have been developed to enhance the oral delivery and solubility of **dolutegravir**.^{[1][18]} These systems use oils (e.g., Capmul MCM, Oleic acid), surfactants (e.g., Kolliphor RH40, Tween 80), and co-surfactants (e.g., PEG 400).^{[1][18]}
- Intranasal Delivery: Nanoemulsion-based in-situ gels for intranasal administration are being explored for direct brain targeting to manage NeuroAIDS, bypassing the blood-brain barrier.

[\[32\]](#)

Experimental Protocols

The development and quality control of **dolutegravir** formulations rely on standardized experimental protocols.

Solubility Determination (Shake Flask Method)

This protocol is used to determine the equilibrium solubility of **dolutegravir** or its formulations in a specific medium.[\[33\]](#)

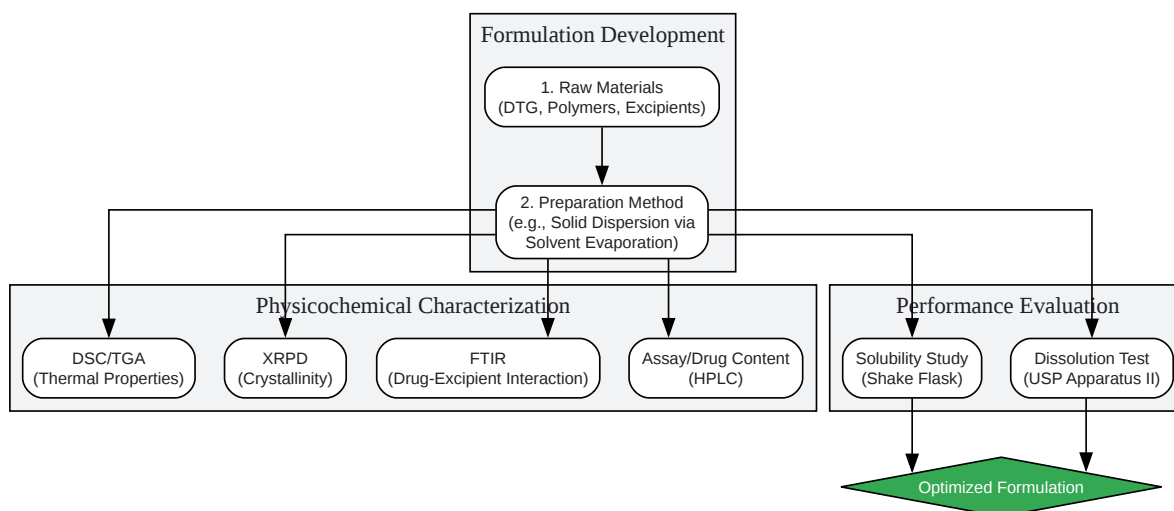
- Apparatus: Orbital shaker incubator, centrifuge, HPLC system.
- Reagents: **Dolutegravir** (or formulation), selected buffer (e.g., pH 6.8 phosphate buffer).[\[33\]](#)
- Procedure:
 - Add an excess amount of the **dolutegravir**-containing sample to a vial containing the buffer solution.[\[33\]](#)
 - Place the sealed vials in an orbital shaker set to a specified temperature (e.g., 37°C) and agitation speed (e.g., 150 rpm) for a period sufficient to reach equilibrium (e.g., 24 hours).[\[25\]](#)[\[33\]](#)
 - After incubation, centrifuge the samples (e.g., 10,000 rpm for 10 minutes) to separate the undissolved solid.[\[33\]](#)
 - Carefully collect the supernatant, dilute it appropriately, and analyze the concentration of dissolved drug using a validated HPLC method.[\[33\]](#)

In-Vitro Dissolution Profiling

This protocol evaluates the rate and extent to which the drug is released from a solid dosage form.

- Apparatus: USP Dissolution Apparatus II (Paddle type).[\[25\]](#)[\[33\]](#)
- Reagents: Dissolution medium (e.g., 900 mL of pH 6.8 phosphate buffer).[\[25\]](#)[\[33\]](#)

- Procedure:
 - Place the dosage form (e.g., one tablet) into each vessel of the dissolution apparatus.[25]
 - Maintain the medium at a constant temperature ($37 \pm 0.5^{\circ}\text{C}$) and stir with the paddle at a specified speed (e.g., 50 or 75 rpm).[25][33]
 - Withdraw samples (e.g., 1 mL) at predetermined time intervals (e.g., 15, 30, 60, 90, 120 minutes).[33]
 - Replace the withdrawn volume with fresh, pre-warmed dissolution medium.
 - Filter or centrifuge the samples to remove any undissolved particles.[33]
 - Analyze the samples for **dolutegravir** concentration using a suitable analytical method, such as UV-Vis spectrophotometry (at ~ 260 nm) or HPLC.[25][34]
 - Calculate the cumulative percentage of drug released at each time point.[25]



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Caption: General Experimental Workflow for **Dolutegravir** Formulation Development.

Conclusion

The chemical structure of **dolutegravir** is intrinsically linked to its potent activity as a second-generation integrase inhibitor, providing a high barrier to resistance. The formulation of this BCS Class II compound is a critical aspect of its clinical utility, with current commercial products offering dosing flexibility for a wide range of patient populations. Ongoing research into advanced drug delivery systems, such as long-acting injectables and nano-formulations, holds the promise of further improving treatment adherence and efficacy, bringing the goal of eradicating HIV as a public health threat closer to reality.[1]

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References

- 1. researchgate.net [researchgate.net]
- 2. Dolutegravir - Wikipedia [en.wikipedia.org]
- 3. Dolutegravir – a review of the pharmacology, efficacy, and safety in the treatment of HIV - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Dolutegravir | C₂₀H₁₉F₂N₃O₅ | CID 54726191 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Structural and Functional Analyses of the Second-Generation Integrase Strand Transfer Inhibitor Dolutegravir (S/GSK1349572) - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Structural and functional analyses of the second-generation integrase strand transfer inhibitor dolutegravir (S/GSK1349572) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. hivclinic.ca [hivclinic.ca]
- 9. medchemexpress.com [medchemexpress.com]
- 10. bocsci.com [bocsci.com]

- 11. Dolutegravir | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 12. Dolutegravir Sodium | C₂₀H₁₈F₂N₃NaO₅ | CID 46216142 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. cdn.caymanchem.com [cdn.caymanchem.com]
- 14. What is the mechanism of Dolutegravir Sodium? [synapse.patsnap.com]
- 15. researchgate.net [researchgate.net]
- 16. go.drugbank.com [go.drugbank.com]
- 17. accessdata.fda.gov [accessdata.fda.gov]
- 18. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 19. Dolutegravir (oral route) - Side effects & dosage - Mayo Clinic [mayoclinic.org]
- 20. Dolutegravir | Johns Hopkins HIV Guide [hopkinsguides.com]
- 21. WHO welcomes FDA approval of new formulation of dolutegravir for young children living with HIV [who.int]
- 22. DOLUTEGRAVIR = DTG oral | MSF Medical Guidelines [medicalguidelines.msf.org]
- 23. accessdata.fda.gov [accessdata.fda.gov]
- 24. Tivicay, Tivicay PD (dolutegravir) dosing, indications, interactions, adverse effects, and more [reference.medscape.com]
- 25. ijrpc.com [ijrpc.com]
- 26. Dolutegravir API Manufacturers | Suppliers | Drug Master Files (DMF) | CEP | PharmaCompass.com [pharmacompass.com]
- 27. Dolutegravir Sodium | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 28. FORMULATION AND EVALUATION OF DOLUTEGRAVIR SODIUM CONTROLLED RELEASE TABLETS. [zenodo.org]
- 29. impactfactor.org [impactfactor.org]
- 30. Nano-Formulated Long-Acting Dolutegravir - cell/tissue/reservoir penetration [natap.org]
- 31. Ultra-long-acting removable drug delivery system for HIV treatment and prevention - PMC [pmc.ncbi.nlm.nih.gov]
- 32. Intranasal Administration of Dolutegravir-Loaded Nanoemulsion-Based In Situ Gel for Enhanced Bioavailability and Direct Brain Targeting - PMC [pmc.ncbi.nlm.nih.gov]

- 33. Exploring the Solubility and Bioavailability of Sodium Salt and Its Free Acid Solid Dispersions of Dolutegravir - PMC [pmc.ncbi.nlm.nih.gov]
- 34. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Dolutegravir structural characteristics and formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560016#dolutegravir-structural-characteristics-and-formulation]

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